

A Comparative Guide to Certified Reference Materials for Desethylatrazine-d7

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Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B1140463

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) of isotopically labeled compounds, such as **Desethylatrazine-d7**, are crucial for the precise quantification of the herbicide metabolite Desethylatrazine in various matrices. This guide provides a comparison of commercially available **Desethylatrazine-d7** CRMs, details a standard experimental protocol for its use, and visualizes the analytical workflow.

Comparison of Desethylatrazine-d7 Certified Reference Materials

Several reputable suppliers offer **Desethylatrazine-d7** CRMs. The following table summarizes the key specifications of these products to aid in selecting the most suitable material for your analytical needs.

Supplier	Product Name/Grade	CAS Number	Format	Concentration/Purity	Solvent	Accreditation
Sigma-Aldrich	TraceCERT®	1216649-31-8	Not specified	Certified by quantitative NMR	Not specified	ISO/IEC 17025, ISO 17034[1]
CRM LABSTANDARD	Atrazine, Desethyl-D7 solution	1216649-31-8	Solution	100.00 mg/l, 1000.00 mg/l	Acetonitrile	ISO 17034[2][3]
Pharmaffiliates	Atrazine desethyl D7	1216649-31-8	Not specified	Not specified	Not specified	ISO 9001, IS/ISO/IEC 17025, ISO 17034, GLP[4]
Analytical Standard Solutions (A2S)	Atrazine desethyl D7	1216649-31-8	Neat or Solution	10mg, 100mg (Neat); 10µg/ml, 100µg/ml, 1000µg/ml (Solution)	Acetonitrile, Acetone	ISO 17034

Experimental Protocol: Analysis of Desethylatrazine in Drinking Water using LC-ESI-MS/MS

The following is a detailed methodology for the determination of triazine pesticides and their degradates in drinking water, adapted from U.S. EPA Method 536. **Desethylatrazine-d7** is used as an isotopically labeled internal standard to ensure accurate quantification.

1. Sample Preparation:

- Adjust the pH of the water sample and dechlorinate with ammonium acetate.

- Add a preservative like sodium omadine to prevent microbial degradation.
- Spike the sample with an appropriate concentration of **Desethylatrazine-d7** CRM solution.

2. Solid Phase Extraction (SPE):

- Condition a solid phase extraction cartridge.
- Pass the water sample through the SPE cartridge to adsorb the analytes.
- Wash the cartridge to remove interferences.
- Elute the analytes, including Desethylatrazine and the **Desethylatrazine-d7** internal standard, from the cartridge using an appropriate solvent.

3. Sample Concentration:

- Concentrate the eluate to a small volume under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent for LC-MS/MS analysis.

4. LC-ESI-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A suitable C18 column.
 - Mobile Phase: A gradient of water and methanol or acetonitrile, both containing a small percentage of a modifier like formic acid or ammonium formate.
 - Flow Rate: A typical flow rate for standard analytical columns.
 - Injection Volume: A defined volume of the concentrated extract.
- Mass Spectrometry (MS):
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.

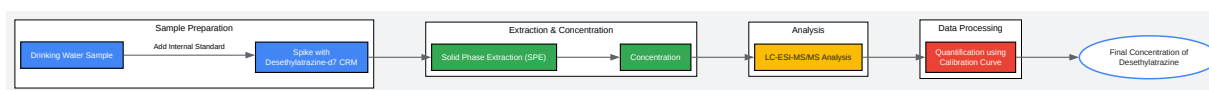
- Detection: Multiple Reaction Monitoring (MRM) of the precursor and product ion transitions for both Desethylatrazine and **Desethylatrazine-d7**.

5. Quantification:

- Create a calibration curve by analyzing a series of calibration standards containing known concentrations of Desethylatrazine and a constant concentration of the **Desethylatrazine-d7** internal standard.
- Calculate the concentration of Desethylatrazine in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Analytical Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the determination of Desethylatrazine using a certified reference material of **Desethylatrazine-d7**.



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References

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